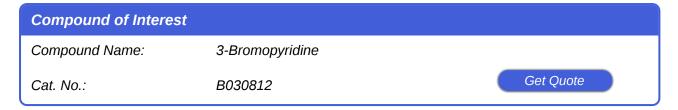


A Technical Guide to 3-Bromopyridine: Commercial Availability, Sourcing, and Applications

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For researchers, scientists, and professionals in drug development, securing a stable and high-quality supply of key chemical intermediates is paramount. This in-depth guide provides a comprehensive overview of the commercial availability, key suppliers, and technical specifications of **3-Bromopyridine**, a critical building block in the synthesis of pharmaceuticals and agrochemicals.

Core Chemical Properties and Grades

3-Bromopyridine (CAS No. 626-55-1) is a halogenated aromatic heterocyclic organic compound. It is a colorless to pale yellow liquid at room temperature.[1][2] This versatile intermediate is primarily offered in two main grades: Industrial Grade and Pharmaceutical Grade, with purity levels typically ranging from 98% to over 99%.[2][3][4][5]



Property	Value	References
CAS Number	626-55-1	[1][4][5][6]
Molecular Formula	C5H4BrN	[1][4][5][7]
Molecular Weight	158.00 g/mol	[2][5]
Appearance	Colorless to very pale yellow oily liquid	[1]
Purity	≥98% to >99%	[1][2][4][5][6]
Boiling Point	173 °C (lit.)	[2]
Density	1.64 g/mL at 25 °C (lit.)	[2]
Refractive Index	n20/D 1.571 (lit.)	[2]
Flash Point	52 °C (125.6 °F) - closed cup	[2]

Major Global Suppliers and Commercial Availability

The global market for **3-Bromopyridine** is served by a combination of large-scale manufacturers and specialized chemical suppliers catering to research and development needs. Key manufacturers include Vertellus, Jubilant Ingrevia, Koei Chemical, and several entities in China such as Changzhou CIMC Chemical Co., Ltd., and Ningbo Yinuo Chemical Co., Ltd.[3][7] For laboratory and pilot-scale quantities, prominent suppliers include Merck (Sigma-Aldrich), Thermo Fisher Scientific (Alfa Aesar), and Tokyo Chemical Industry (TCI).[2][3] [4][8]

The following tables summarize the typical commercial offerings from a selection of key suppliers. Please note that availability and pricing are subject to change and direct inquiry with the supplier is recommended for the most current information.

Research and Development Grade Suppliers



Supplier	Purity	Available Quantities	Typical Lead Time
Strem Chemicals	min. 99%	25g, 100g	Inquire with supplier
Thermo Fisher Scientific	98+%, 99%	25g, 100g, 500g, 25mL, 100mL	Stock dependent, estimated dates provided
Sigma-Aldrich (Merck)	99%	Inquire with supplier	Inquire with supplier
Tokyo Chemical Industry (TCI)	>98.0% (GC)	25G, 100G	Same day dispatch for Hyderabad stock; 10- 12 working days for Japan stock
Oakwood Chemical	99%	1g, 5g, 25g, 100g, 500g	In Stock USA (for listed items)
Otto Chemie Pvt Ltd	99%	Bottle / Drum	Worldwide shipping

Bulk and Commercial Grade Suppliers

Supplier	Purity	Minimum Order Quantity (MOQ)	Geographic Focus
Jubilant Ingrevia	Commercial Grade	Inquire for bulk quantities	Global
Shree Sai Life Sciences	99%	25 Kilogram	All over the world
Vertellus	Industrial, Pharmaceutical	Inquire for bulk quantities	Global
Lorven Biologics Pvt Ltd	98%	1 kg, 5 kg, 10 kg, 25kg and 1 MT	India
RPN ORGANICS PVT LTD	98%	1 kg, 5 kg, 10 kg, 25kg and 1 MT	India



Applications in Synthesis

3-Bromopyridine is a versatile building block in organic synthesis, primarily utilized in the pharmaceutical and agrochemical industries.[3][9] Its reactivity allows for the introduction of the pyridine moiety into larger, more complex molecules.

Pharmaceutical Applications: It serves as a key intermediate in the synthesis of several active pharmaceutical ingredients (APIs), including:

- Abiraterone acetate: A drug used to treat prostate cancer.[7]
- Niraparib: A PARP inhibitor for the treatment of ovarian cancer.[7]
- Lorlatinib: An ALK inhibitor used in cancer therapy.[7]

Agrochemical Applications: In the agrochemical sector, **3-Bromopyridine** is used in the formulation of pesticides and herbicides.[3][9] It is a precursor for compounds like Tyclopyrazoflor.[7]

Supply Chain and Sourcing Workflow

The process of sourcing **3-Bromopyridine** typically follows a structured workflow, from initial supplier identification to final product delivery and qualification.



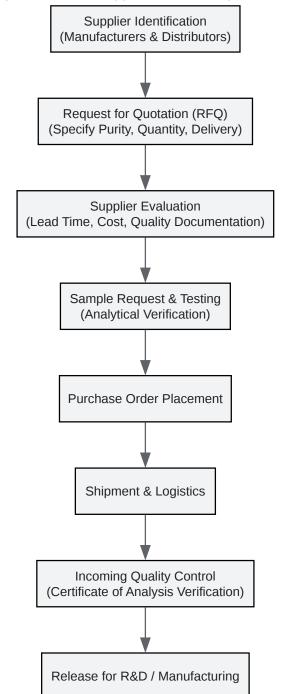


Figure 1: 3-Bromopyridine Sourcing Workflow

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Caption: A typical workflow for sourcing **3-Bromopyridine**.



Safety, Handling, and Storage

3-Bromopyridine is a flammable liquid and vapor and is harmful if swallowed, in contact with skin, or if inhaled. It is also classified as a skin and eye irritant.[2]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and other ignition sources.
- Use only in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask (type N95 or equivalent).[2]
- Ground and bond container and receiving equipment to prevent static discharge.

Storage:

- Store in a cool, dark, and dry place.[10]
- Keep the container tightly sealed in a dry and well-ventilated place.
- Store under an inert gas atmosphere.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[1][2][7]

Experimental Protocol: A Representative Suzuki Coupling Reaction

The following is a generalized experimental protocol for a Suzuki coupling reaction using **3-Bromopyridine**, a common transformation in medicinal chemistry.



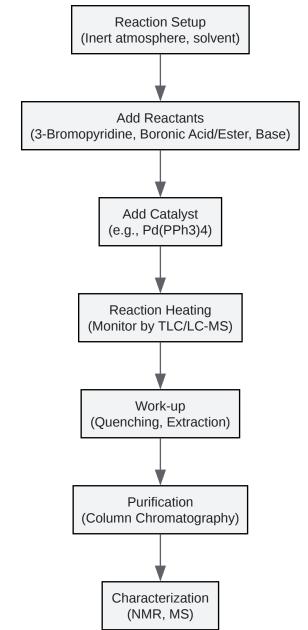


Figure 2: Suzuki Coupling Experimental Workflow

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Caption: A generalized workflow for a Suzuki coupling reaction.

Detailed Methodology:



- Reaction Setup: A reaction vessel (e.g., a round-bottom flask) is charged with a magnetic stir bar and flushed with an inert gas (e.g., nitrogen or argon). An appropriate solvent (e.g., dioxane, toluene, or DMF) is added.
- Addition of Reactants: **3-Bromopyridine** (1.0 eq), the desired boronic acid or boronic acid pinacol ester (1.1-1.5 eq), and a base (e.g., K2CO3, Cs2CO3, or K3PO4, 2.0-3.0 eq) are added to the reaction vessel.
- Addition of Catalyst: A palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0)
 (Pd(PPh3)4) (0.01-0.05 eq), is added.
- Reaction: The reaction mixture is heated to the desired temperature (typically 80-110 °C)
 and stirred until the starting material is consumed, as monitored by an appropriate technique
 like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Upon completion, the reaction is cooled to room temperature. The mixture is then
 quenched with water and extracted with an organic solvent (e.g., ethyl acetate or
 dichloromethane). The combined organic layers are washed with brine, dried over anhydrous
 sodium sulfate or magnesium sulfate, filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate).
- Characterization: The structure and purity of the final product are confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

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